

A Technical Guide to D-Ribose-1-¹³C: Applications in Metabolic Research

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Compound of Interest

Compound Name: D-Ribose-13C-1

Cat. No.: B12403544

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of D-Ribose-1-¹³C, a stable isotope-labeled monosaccharide crucial for tracing metabolic pathways. This document details its physicochemical properties, its central role in cellular metabolism, and methodologies for its application in advanced research, particularly in metabolic flux analysis and drug development.

Core Data Presentation

The following table summarizes the key quantitative data for D-Ribose-1-¹³C.

Property	Value	Reference
CAS Number	70849-24-0	[1]
Molecular Weight	151.12 g/mol	[1]
Chemical Formula	¹³ CC ₄ H ₁₀ O ₅	
Isotopic Purity	>98%	[1]

Metabolic Significance and Applications

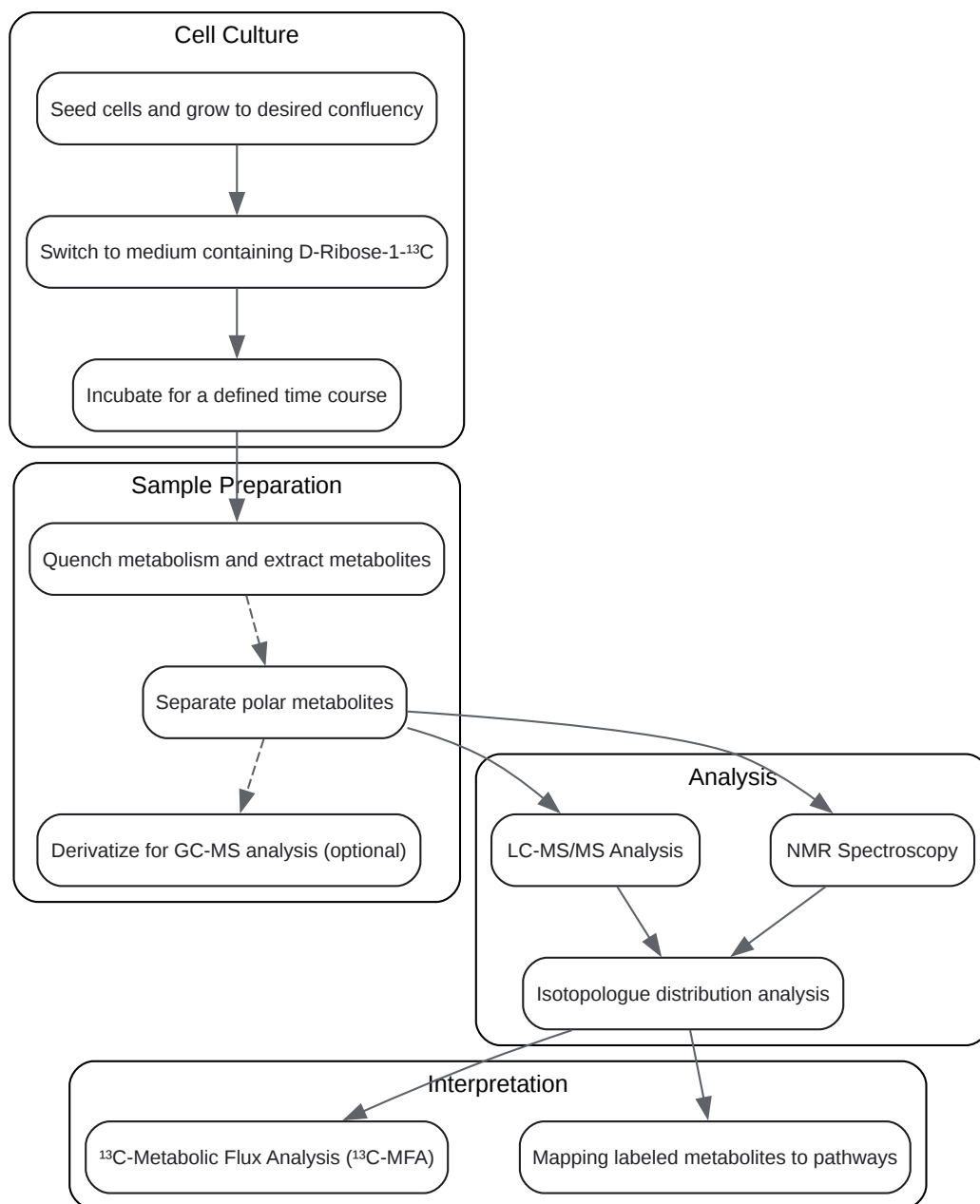
D-Ribose is a fundamental component of essential biomolecules such as ATP, RNA, and DNA. The ¹³C labeling at the C1 position of D-Ribose allows for precise tracking of its metabolic fate through various interconnected pathways. This makes D-Ribose-1-¹³C an invaluable tool for

researchers investigating cellular energy metabolism, nucleotide biosynthesis, and the pentose phosphate pathway (PPP). Its primary applications are in metabolic flux analysis (MFA) to quantify the rate of metabolic reactions within a cell.

The Pentose Phosphate Pathway (PPP) and Nucleotide Biosynthesis

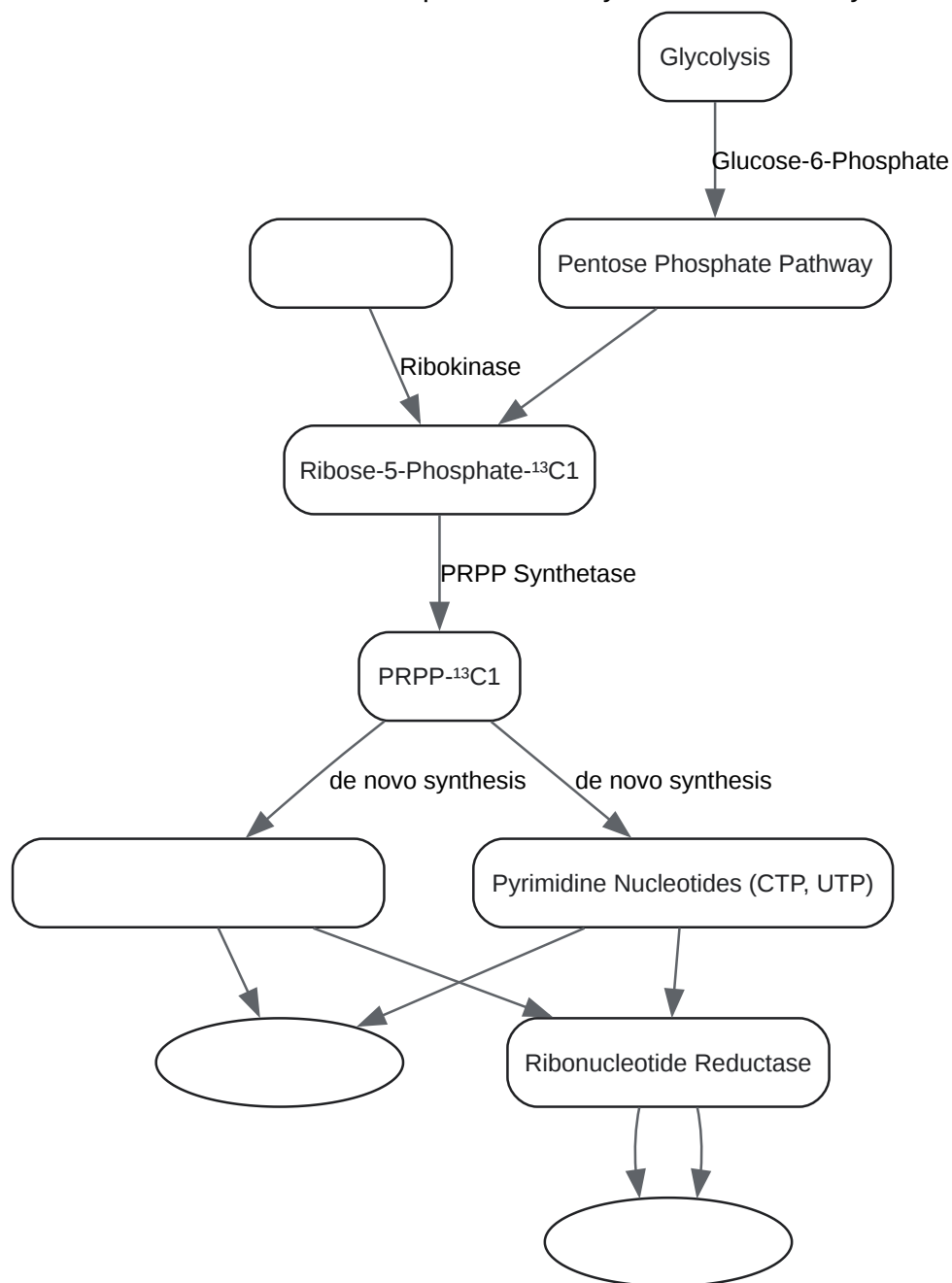
D-Ribose-1-¹³C is instrumental in elucidating the dynamics of the pentose phosphate pathway. The PPP is a crucial metabolic route that runs parallel to glycolysis, generating NADPH for reductive biosynthesis and Ribose-5-phosphate (R5P) for nucleotide and nucleic acid synthesis.

The workflow for tracing D-Ribose-1-¹³C through the PPP and into nucleotide synthesis is a key experimental approach in metabolic studies.

Experimental Workflow: Tracing D-Ribose-1-¹³C[Click to download full resolution via product page](#)Workflow for tracing D-Ribose-1-¹³C in metabolic studies.

The metabolism of D-Ribose-1-¹³C can be followed through the core metabolic pathways to understand the synthesis of nucleotides, which are the building blocks of DNA and RNA.

D-Ribose-1-¹³C in Pentose Phosphate Pathway and Nucleotide Synthesis



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References

- 1. [omicronbio.com](https://www.benchchem.com) [[omicronbio.com](https://www.benchchem.com)]
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